

Personal protective equipment for handling MRX-2843

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Compound of Interest

Compound Name: MRX-2843

Cat. No.: B609337

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Essential Safety and Handling Guide for MRX-2843

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This document provides crucial safety and logistical information for handling the dual MERTK/FLT3 inhibitor, **MRX-2843**. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment

While one safety data sheet indicates that **MRX-2843** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is imperative to follow standard laboratory precautions for handling chemical compounds.^[1] The burden of safe use of this material rests entirely with the user.^[2]

Engineering Controls

- Work should be conducted in a well-ventilated area.
- For procedures that may generate dust or aerosols, a fume hood is recommended.
- An eye-wash station and safety shower should be readily accessible.^[2]

Personal Protective Equipment (PPE)

A summary of recommended personal protective equipment is provided in the table below.

Protection Type	Recommendation	Notes
Eye/Face Protection	Safety glasses with side-shields or goggles.	Ensure a proper fit to prevent splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile). Lab coat.	Gloves must be impermeable and resistant to the product. ^[1] Remove and dispose of contaminated gloves properly. Wash hands thoroughly after handling.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	If dust or aerosols are generated, a NIOSH-approved respirator may be necessary.

First Aid Measures

In the event of exposure, follow these first aid guidelines:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR).[2] Seek medical attention.
Skin Contact	Immediately wash the affected area with plenty of water.[2] Remove contaminated clothing. If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, lifting upper and lower eyelids.[2] Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Handling, Storage, and Disposal

Handling

- Avoid contact with skin and eyes.[2]
- Avoid inhalation of dust or aerosols.
- Follow general protective and hygienic measures for handling chemicals.[1]

Storage

- Store in a tightly sealed container.
- Recommended storage temperature is -20°C.[3]
- Stability is estimated to be at least 4 years when stored properly.[3]

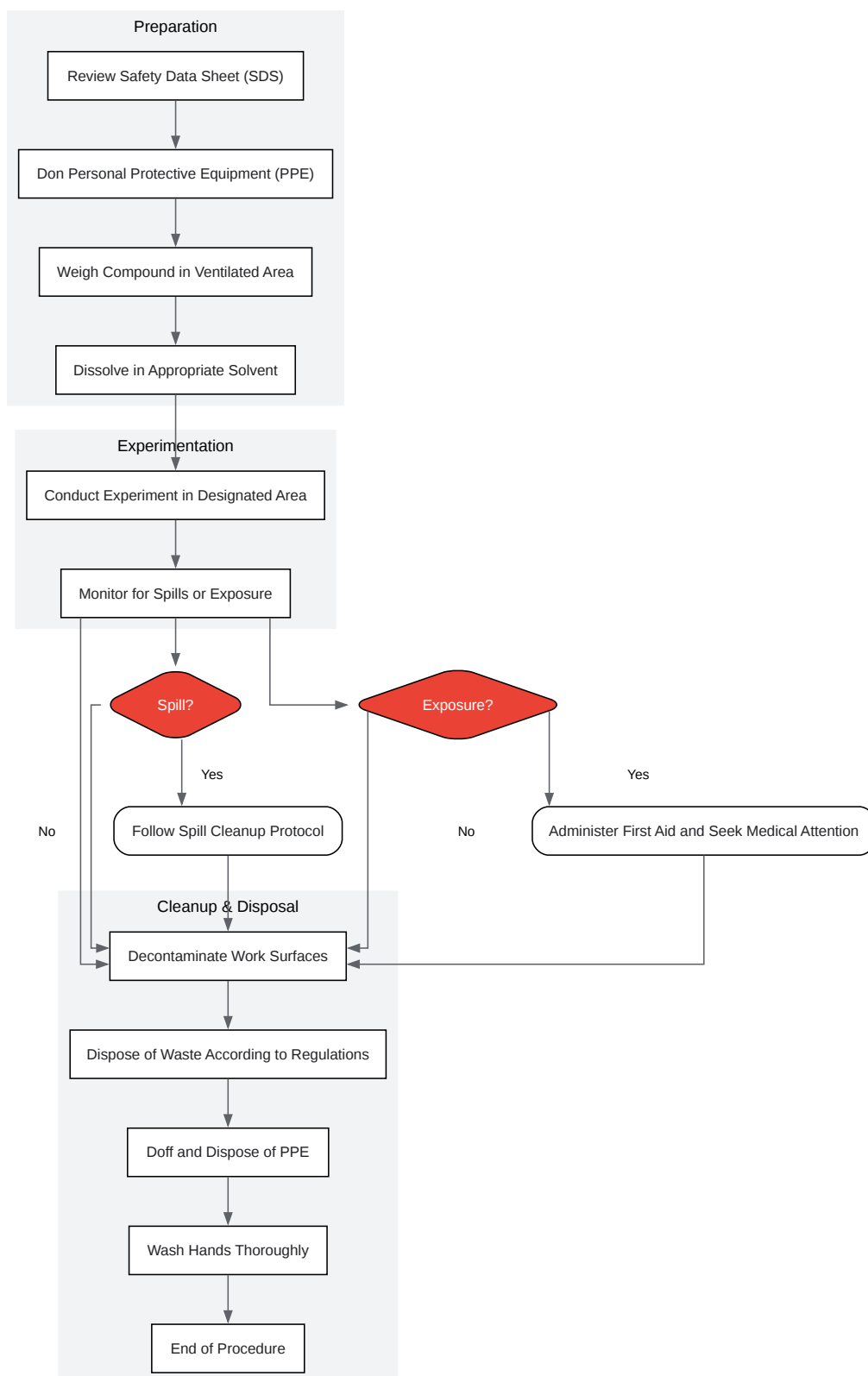
Disposal

- Dispose of waste in accordance with local, state, and federal regulations.

- Do not allow the product to enter sewers or waterways.[\[1\]](#)

Experimental Workflow for Safe Handling

The following diagram outlines the key steps for the safe handling of **MRX-2843** in a laboratory setting.



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